

Docosane: Applications in Lubricants and Industrial Processes

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Compound of Interest

Compound Name: Docosane

Cat. No.: B166348

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Docosane (C₂₂H₄₆) is a linear long-chain alkane recognized for its unique thermal properties and potential as a specialty chemical in various industrial applications. Its primary uses are centered on its function as a phase change material (PCM) for thermal energy storage and as a potential additive in advanced lubricant formulations. This document provides detailed application notes and experimental protocols for researchers and scientists exploring the utility of **docosane**.

Application Notes

Docosane as a Phase Change Material (PCM)

Docosane is highly valued as an organic PCM due to its high latent heat of fusion and a phase transition temperature suitable for low-temperature thermal energy storage.^{[1][2]} Its melting point, which is in the range of human comfort and electronic device operation, makes it ideal for applications in smart textiles, passive cooling of electronics, and solar energy systems.^{[1][2]}

- Mechanism of Action: As a PCM, **docosane** absorbs and stores large amounts of thermal energy at a nearly constant temperature as it transitions from a solid to a liquid state (melts). This stored latent heat is released back into the environment when the temperature drops, and the material solidifies. This process allows for effective thermal regulation.
- Key Applications:
 - Thermal Regulating Fabrics: Microencapsulated **docosane** can be embedded into textiles to create fabrics that actively manage temperature, absorbing body heat when the wearer

is hot and releasing it when they are cold.[2]

- Passive Cooling of Electronics: By incorporating **docosane** into heat sinks, it can absorb waste heat from electronic components, preventing overheating and improving device reliability.[1][2]
- Solar Thermal Energy Storage: **Docosane** is used in systems that capture and store solar energy for later use, such as in solar space heating.[1][2]
- Encapsulation: To be used effectively in many systems, **docosane** is often microencapsulated.[3][4] This involves enclosing nano- or micro-sized droplets of **docosane** within a stable polymer shell (e.g., polyurethane or organosilica).[1][3] Encapsulation contains the liquid phase, prevents leakage, and increases the surface area for improved heat transfer.[4]

Docosane in Lubricant Formulations

Due to its long carbon chain, n-**docosane** has applications as an additive in industrial lubricants and greases.[5] While not a conventional primary lubricant, its properties as a long-chain alkane suggest its utility in specialized scenarios requiring enhanced boundary lubrication.

- Mechanism of Action: In lubricant formulations, long-chain alkanes like **docosane** can function as boundary lubricity additives.[6] Below its melting point, **docosane** can exist as a solid particle dispersed within a base oil. These solid particles can form a protective, sacrificial lubricating film between moving surfaces under high-load, low-speed conditions, minimizing direct metal-to-metal contact and reducing wear. The long, straight-chain molecules can adsorb onto metal surfaces, creating a barrier that reduces friction.
- Potential Applications:
 - Grease and Paste Formulations: As a solid lubricant component, **docosane** can be formulated into greases to enhance their load-carrying capacity and prevent scuffing and wear.
 - High-Temperature Viscosity Modification: Above its melting point, **docosane** becomes a viscous liquid. This property could be leveraged in applications where maintaining

lubricant viscosity at elevated temperatures is critical.

- Metalworking Fluids: Long-chain alkanes are used in drawing and stamping applications, where their high viscosity provides tenacity to the lubricant film.[5]

Quantitative Data Presentation

The physical and thermal properties of **docosane** are summarized below. These characteristics are critical for its application as both a PCM and a lubricant additive.

Property	Value	Source(s)
Chemical Formula	C22H46	[3]
Molecular Weight	310.61 g/mol	
Appearance	Colorless/White Crystalline Solid	[3]
Melting Point	42-45 °C (108-113 °F)	[3]
Boiling Point	369 °C (696 °F)	[3]
Density (Solid)	~0.794 g/cm ³ at 20 °C	
Latent Heat of Fusion	~249 kJ/kg (249 J/g)	[4]
Flash Point	113 °C (235 °F)	
Solubility	Insoluble in water; Soluble in organic solvents	[3]

Experimental Protocols

Protocol 1: Evaluation of Docosane as a Phase Change Material

This protocol details the characterization of **docosane**'s thermal properties using Differential Scanning Calorimetry (DSC), a standard technique for evaluating PCMs.

Objective: To determine the melting temperature and latent heat of fusion of **docosane**.

Materials & Equipment:

- N-**Docosane** (99% purity)
- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Crimping press for sealing pans
- Inert gas supply (Nitrogen or Argon)
- Microbalance

Procedure:

- Sample Preparation:
 1. Using a microbalance, accurately weigh 5-10 mg of n-**docosane** directly into a hermetic aluminum DSC pan.
 2. Place a lid on the pan and seal it using a crimping press. Ensure a hermetic seal to prevent any loss of material during heating.
 3. Prepare an identical empty, sealed pan to be used as a reference.
- DSC Instrument Setup:
 1. Place the prepared sample pan and the reference pan into the DSC cell.
 2. Purge the DSC cell with an inert gas (e.g., Nitrogen) at a constant flow rate (e.g., 50 mL/min) to provide an inert atmosphere.
- Thermal Program:
 1. Equilibrate the sample at a temperature well below the expected melting point, for example, 0 °C.
 2. Hold isothermally for 5 minutes to ensure thermal stability.

3. Ramp the temperature up to a point well above the expected melting point, for example, 80 °C, at a controlled heating rate (e.g., 10 °C/min).
 4. Cool the sample back down to the starting temperature (0 °C) at the same controlled rate (10 °C/min).
 5. Perform a second heating and cooling cycle under the same conditions to ensure thermal history is removed and to check for reproducibility.
- Data Analysis:
 1. Analyze the heat flow versus temperature curve (thermogram) from the second heating cycle.
 2. The melting event will appear as an endothermic peak.
 3. Determine the onset temperature (start of melting) and the peak temperature (melting point).
 4. Integrate the area under the melting peak to calculate the latent heat of fusion (ΔH_m) in Joules per gram (J/g).

Protocol 2: Evaluation of Docosane as a Boundary Lubricant Additive

This protocol describes a method for evaluating the effect of **docosane** as a solid additive on the tribological performance of a lubricating grease using a four-ball tester.

Objective: To measure the impact of **docosane** on the coefficient of friction and wear resistance of a base grease.

Materials & Equipment:

- Base grease (e.g., Lithium complex grease)
- N-**Docosane** powder (micronized)
- Four-ball tribometer

- Standard steel test balls (e.g., AISI 52100 steel)
- High-frequency reciprocating rig (optional, for sliding wear tests)
- Optical microscope or profilometer for wear scar measurement
- Ultrasonic bath and solvents (e.g., heptane, acetone) for cleaning

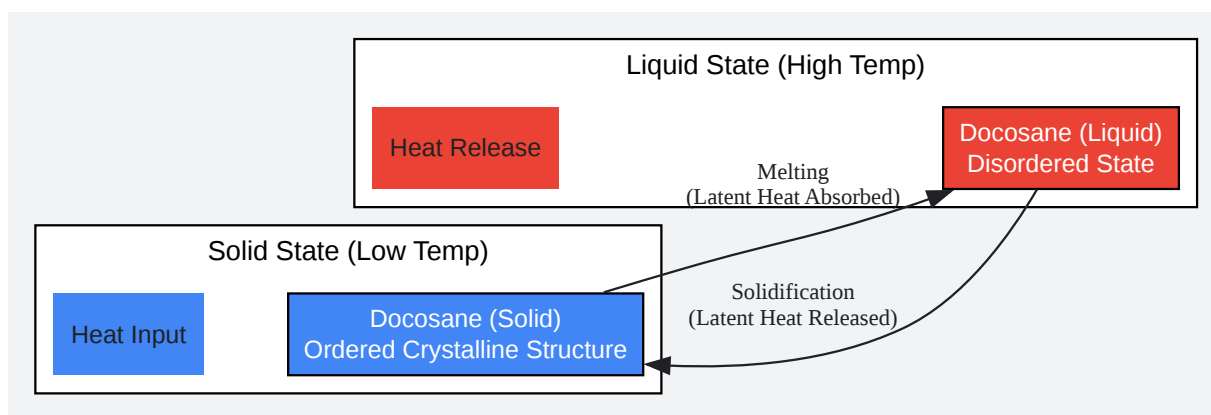
Procedure:

- Lubricant Formulation:
 1. Prepare a control sample using only the base grease.
 2. Prepare a test sample by dispersing a specific concentration of micronized **docosane** powder (e.g., 1% by weight) into the base grease.
 3. Use a mechanical stirrer or three-roll mill to ensure a uniform and stable dispersion of the **docosane** particles.
- Four-Ball Wear Test (ASTM D4172):
 1. Thoroughly clean four new steel balls with solvents in an ultrasonic bath and allow them to dry completely.
 2. Secure three balls in the test cup of the four-ball tester. Fill the cup with the test lubricant (either control or **docosane**-enhanced grease) until the balls are covered.
 3. Lock the fourth ball into the upper chuck.
 4. Assemble the test cup into the machine.
 5. Set the test parameters. A typical condition for grease is:
 - Load: 40 kgf (392 N)
 - Speed: 1200 rpm
 - Temperature: 75 °C

- Duration: 60 minutes
6. Run the test. The machine will record the frictional torque throughout the test.
 7. After the test, disassemble the apparatus, retrieve the three lower balls, and clean them with solvent.
- Data Analysis:
 1. Coefficient of Friction: Calculate the average coefficient of friction from the frictional torque data recorded during the test.
 2. Wear Scar Measurement: Using an optical microscope, measure the diameter of the wear scars on the three stationary balls in two perpendicular directions. Calculate the average wear scar diameter (WSD).
 3. Comparison: Compare the average coefficient of friction and the average WSD of the **docosane**-enhanced grease with the control base grease. A lower coefficient of friction and a smaller WSD indicate improved lubricating performance.[7]

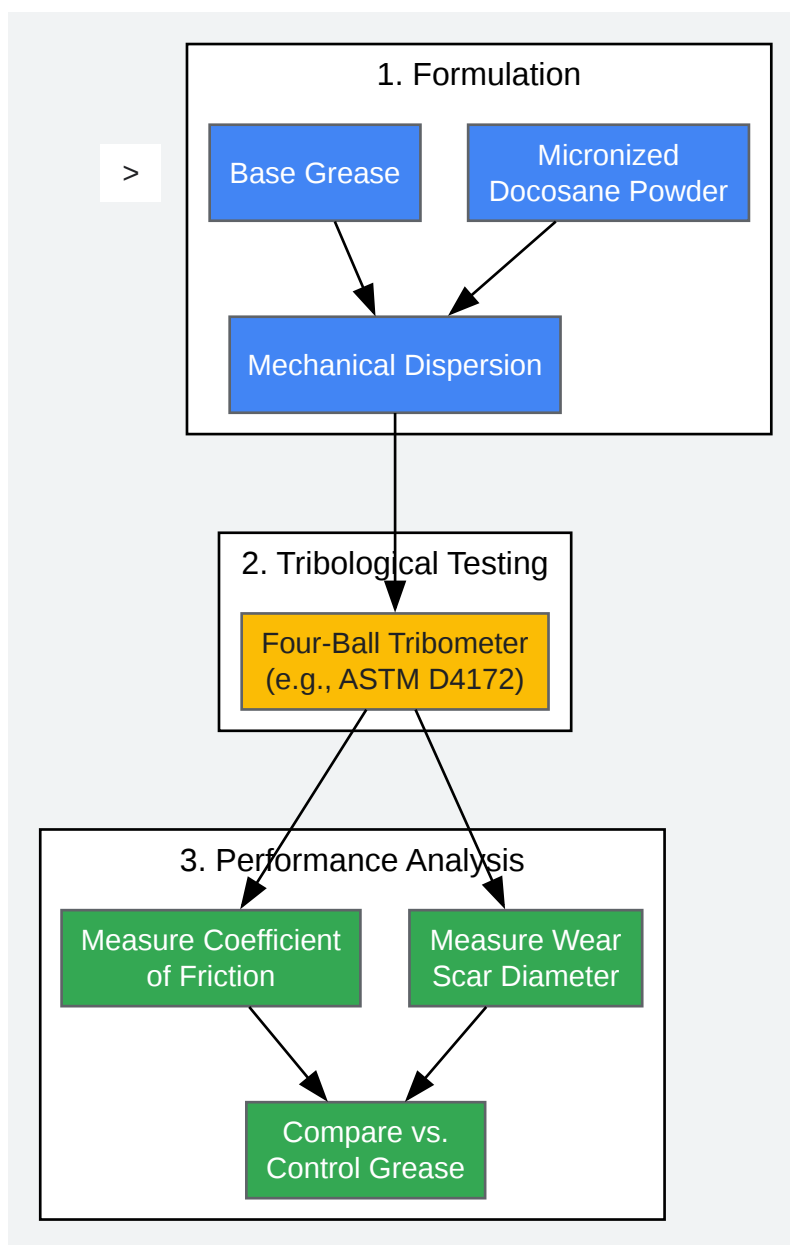
Visualizations

The following diagrams illustrate key concepts related to **docosane**'s applications.



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Docosane's thermal energy storage mechanism as a Phase Change Material (PCM).



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Experimental workflow for evaluating **docosane** as a lubricant additive.

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